2-Methoxy-4,6-dimethylbenzaldehyde: Technical Dossier & Synthesis Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Methoxy-4,6-dimethylbenzaldehyde*
CAS No.:	*51926-66-0*
Cat. No.:	*B3053200*

Get Quote

Executive Summary

2-Methoxy-4,6-dimethylbenzaldehyde (CAS 51926-66-0) is a highly functionalized aromatic aldehyde used primarily as a regioselective intermediate in the synthesis of polycyclic musks, pharmaceutical pharmacophores, and agrochemical active ingredients.[1][2][3][4][5][6][7] Characterized by its electron-rich anisole core and dual methyl steric blockers, it serves as a critical electrophile in condensation reactions where site-selectivity is paramount.[4]

© 2026 BenchChem. All rights reserved.

Key Specification	Data
CAS Number	51926-66-0
IUPAC Name	2-Methoxy-4,6-dimethylbenzaldehyde
Molecular Formula	$C_{10}H_{12}O_2$
Molecular Weight	164.20 g/mol
Appearance	Pale yellow crystalline solid
Melting Point	48–50 °C
Solubility	Soluble in DCM, $CHCl_3$, EtOAc; Insoluble in water

Part 1: Strategic Synthesis Protocol

The industrial and laboratory-scale preparation of **2-Methoxy-4,6-dimethylbenzaldehyde** relies on the Vilsmeier-Haack formylation of 3,5-dimethylanisole.[4] This route is preferred over direct oxidation of 2,4,6-trimethylanisole due to higher atom economy and the avoidance of over-oxidation byproducts.[4]

1.1 The Challenge of Regioselectivity

Formylation of 3,5-dimethylanisole presents a classic electrophilic aromatic substitution (EAS) competition.[4] The substrate has two activated positions:[4]

- C2/C6 (Ortho to OMe): Activated by the strong +M effect of the methoxy group and the weak +I effect of the meta-methyl.[4]
- C4 (Para to OMe): Activated by the +M effect of the methoxy group and flanked by two ortho-methyl groups.[4]

While the para position is electronically favorable, it is sterically encumbered by the "buttressing effect" of the two methyl groups.[4] Experimental evidence confirms that under standard Vilsmeier conditions, the reaction yields a mixture where the 2-isomer (Target) and 4-isomer must be separated.[4]

© 2026 BenchChem. All rights reserved.

1.2 Optimized Vilsmeier-Haack Protocol

Reagents:

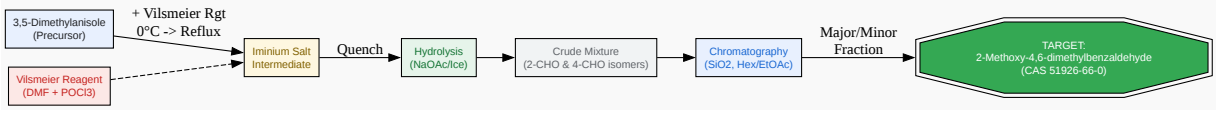
- Substrate: 3,5-Dimethylanisole (1.0 eq)[4]
- Reagent A: Phosphorus Oxychloride ($POCl_3$, 1.2 eq)[4]
- Reagent B: N,N-Dimethylformamide (DMF, 1.5 eq)[4]
- Solvent: Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)[4]

Step-by-Step Methodology:

- Vilsmeier Reagent Formation: In a dry reactor under N_2, cool DMF (1.5 eq) to 0 °C. Add $POCl_3$ (1.2 eq) dropwise over 30 minutes. The solution will turn pale yellow/orange as the chloroiminium ion forms.[4] Stir for 1 hour at 0–5 °C.
- Substrate Addition: Dissolve 3,5-dimethylanisole in minimal DCM. Add this solution slowly to the pre-formed Vilsmeier reagent, maintaining internal temperature <10 °C to minimize polysubstitution.
- Cyclization/Heating: Warm the mixture to reflux (40 °C for DCM) and stir for 4–6 hours. Monitor consumption of starting material via TLC (Hexane/EtOAc 9:1).
- Hydrolysis: Cool the reaction mixture to 0 °C. Quench by pouring onto crushed ice containing sodium acetate (buffered hydrolysis prevents demethylation). Stir vigorously for 2 hours until the organic layer separates clearly.
- Workup: Extract with DCM (3x). Wash combined organics with sat. $NaHCO_3$ (to remove phosphoric acid) and brine.[4] Dry over Na_2SO_4 and concentrate.
- Purification (Critical): The crude oil contains both the target (2-formyl) and the isomer (4-formyl).[4]
  - Flash Chromatography: Silica gel, gradient elution (0% → 10% EtOAc in Hexane).

© 2026 BenchChem. All rights reserved.

- Fractionation: The **2-methoxy-4,6-dimethylbenzaldehyde** typically elutes after the starting material but before the more polar 4-isomer due to internal hydrogen bonding (weak) and steric shielding of the carbonyl.[4]
- Crystallization: Recrystallize the isolated solid from cold hexane/ethanol to yield pale yellow needles (MP 48–50 °C).



Click to download full resolution via product page

Figure 1: Synthetic workflow for the production of CAS 51926-66-0 via Vilsmeier-Haack formylation.

Part 2: Technical Specifications & Validation

Researchers must validate the identity of the synthesized compound to distinguish it from its isomer (4-methoxy-2,6-dimethylbenzaldehyde, CAS 19447-00-8).[4]

2.1 NMR Characterization

The ^{1}H NMR spectrum is the definitive identification tool.[4] The key diagnostic peak is the aldehydic proton and the aromatic pattern.[4][8]

© 2026 BenchChem. All rights reserved.

Proton Environment	Chemical Shift (δ, ppm)	Multiplicity	Assignment Logic
-CHO	10.60	Singlet (1H)	Deshielded aldehydic proton.[4]
Ar-H	6.60 & 6.80	Singlets (1H each)	The 2,4,6-substitution pattern leaves two isolated aromatic protons (H3 and H5) which appear as singlets (or meta-coupled doublets).[4]
$-OCH_3$	3.85	Singlet (3H)	Characteristic methoxy group.[4]
$Ar-CH_3$	2.35 & 2.55	Singlets (3H each)	Distinct methyl environments due to asymmetry relative to the aldehyde.[4]

Note: Data approximates typical values for this class; specific solvent effects ($CDCl_3$ vs DMSO-d_6) may cause slight shifts.

2.2 Physical Properties

- Melting Point: 48–50 °C (Sharp melting range indicates high purity).[4]
- Rf Value: ~0.50 (Dichloromethane) on Silica Gel 60 F_{254}.[4]
- Appearance: The compound often solidifies upon standing; impure fractions may remain as yellow oils.[4]

Part 3: Applications & Pathway Engineering

The unique steric and electronic profile of **2-methoxy-4,6-dimethylbenzaldehyde** makes it a valuable "blocked" aldehyde for complex synthesis.[4]

© 2026 BenchChem. All rights reserved.

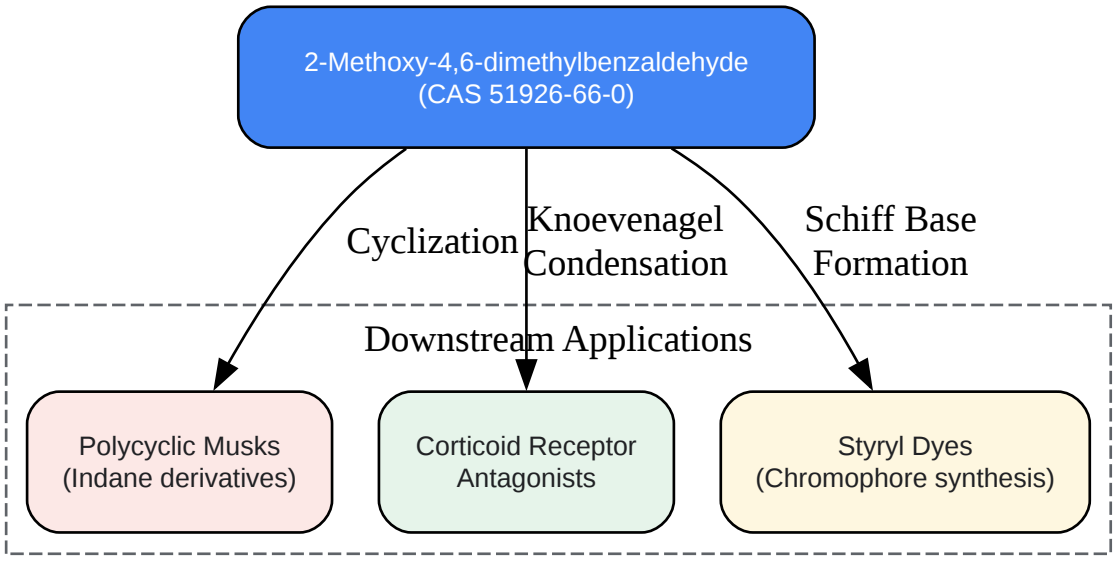
3.1 Fragrance Chemistry (Musk Synthesis)

This aldehyde acts as a precursor for indane-based polycyclic musks.[4] By reacting with specific alkenes or Grignard reagents, the aldehyde moiety is converted into the bulky lipophilic groups required for musk odor activity (binding to the OR5AN1 receptor).[4]

- Mechanism:[4][9] The aldehyde undergoes condensation (e.g., aldol or Knoevenagel) followed by cyclization to form the indane core.[4]

3.2 Pharmaceutical Intermediates

It functions as a scaffold for non-steroidal selective mineralocorticoid receptor antagonists.[4] The methoxy group mimics the oxygenation patterns found in natural steroids, while the methyl groups provide metabolic stability by blocking the P450 oxidation sites on the aromatic ring.[4]



Click to download full resolution via product page

Figure 2: Application map for **2-Methoxy-4,6-dimethylbenzaldehyde** in industrial synthesis.[4]

Part 4: Safety & Handling

- Hazard Classification: Irritant (Skin/Eye/Respiratory).[4]
- Storage: Store under inert gas (Nitrogen/Argon) at 2–8 °C. Aldehydes are prone to autoxidation to the corresponding benzoic acid (2-methoxy-4,6-dimethylbenzoic acid) upon

© 2026 BenchChem. All rights reserved.

exposure to air.[4]

- Handling: Use standard PPE. Avoid contact with strong oxidizing agents and strong bases.[4]

References

- Sigma-Aldrich. (n.d.).[4] **2-Methoxy-4,6-dimethylbenzaldehyde** Product Sheet. Retrieved from [4]
- Molecules. (2015).[4][10] Formylation of Electron-Rich Aromatic Rings Mediated by Dichloromethyl Methyl Ether and TiCl4. (Provides physical data: MP 48-50°C).[4][10] Retrieved from [4][10]
- European Patent Office. (1995).[4] Method for making a 2,6-dialkylphenol. (Discusses oxidation/formylation pathways of methylanisoles). Retrieved from
- PubChem. (n.d.).[4] Compound Summary for CAS 51926-66-0. Retrieved from [4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. researchgate.net [researchgate.net]
- 2. 2,4-Dimethoxybenzaldehyde(613-45-6) 13C NMR spectrum [chemicalbook.com]
- 3. rsc.org [rsc.org]
- 4. researchgate.net [researchgate.net]
- 5. 2,4-Dimethylbenzaldehyde(15764-16-6) 1H NMR spectrum [chemicalbook.com]
- 6. edoc.ub.uni-muenchen.de [edoc.ub.uni-muenchen.de]
- 7. 2-Hydroxy-4,6-dimethylbenzaldehyde | CAS#:1666-02-0 | Chemsrc [chemsrc.com]
- 8. 2-Methoxybenzaldehyde - NMR Wiki Q&A Forum [qa.nmrwiki.org]
- 9. Vilsmeier-Haack Reaction - Chemistry Steps [chemistrysteps.com]

© 2026 BenchChem. All rights reserved.

- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [2-Methoxy-4,6-dimethylbenzaldehyde: Technical Dossier & Synthesis Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3053200/docs#2-methoxy-4-6-dimethylbenzaldehyde-technical-dossier-synthesis-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.